

commercial suppliers and availability of Difenoconazole-d6

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Compound of Interest

Compound Name: *Difenoconazole-d6*

Cat. No.: *B15555471*

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Difenoconazole-d6: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, physicochemical properties, and analytical applications of **Difenoconazole-d6**. This deuterated internal standard is an essential tool for accurate quantification of the broad-spectrum fungicide Difenoconazole in various matrices. This document offers detailed experimental protocols and visual workflows to aid in the implementation of robust analytical methodologies.

Commercial Availability and Suppliers

Difenoconazole-d6 is readily available from several commercial suppliers specializing in reference standards and isotopically labeled compounds. Researchers can procure this product from vendors such as MedchemExpress, LGC Standards, and CDN Isotopes. Availability and pricing may vary, so it is advisable to consult the respective company websites for the most current information.

Supplier	Product Name	Catalog Number (Example)	Available Quantities	Purity
MedchemExpress	Difenoconazole-d6	HY-W743674	50 mg, 100 mg, 250 mg	>95%
LGC Standards	Difenoconazole-d6	TRC-D445372	5 mg, 25 mg, 50 mg	>95% (HPLC)
CDN Isotopes	Difenoconazole-d6 HCl	D-7923	Custom	Not specified

Physicochemical Properties of Difenoconazole-d6

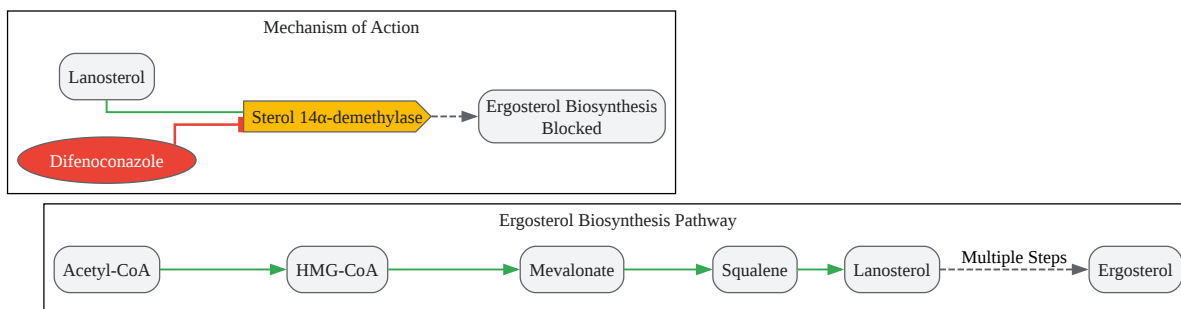
A thorough understanding of the physicochemical properties of **Difenoconazole-d6** is crucial for method development and ensuring accurate analytical results.

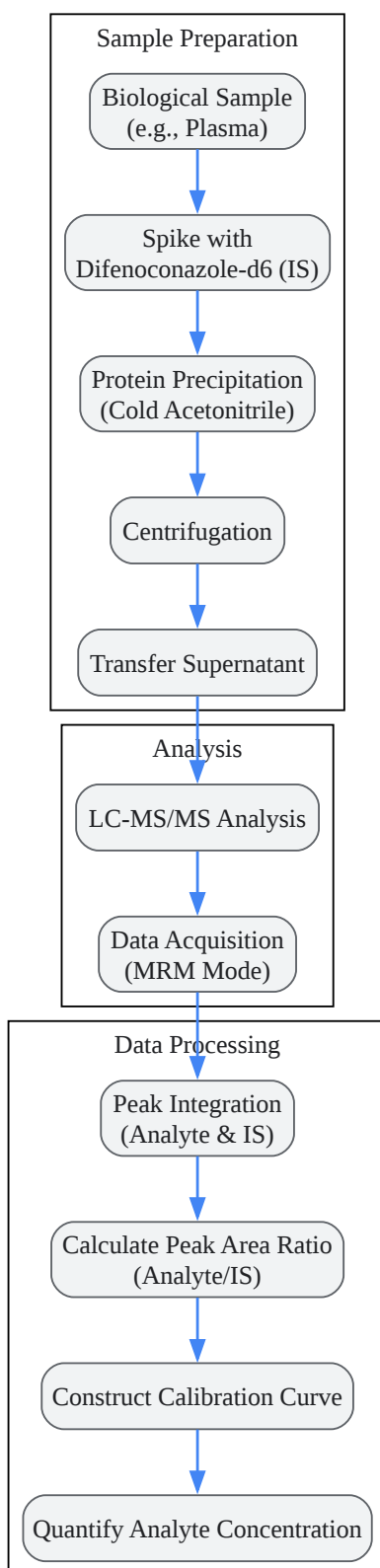
Property	Value	Source
Chemical Name	1-[[2-[2-chloro-4-(4-chlorophenoxy)phenyl]-4-methyl-d3-1,3-dioxolan-2-yl]methyl-d2]-1H-1,2,4-triazole	
CAS Number	2748435-80-3	[1]
Unlabeled CAS Number	119446-68-3	[1]
Molecular Formula	C ₁₉ H ₁₁ D ₆ Cl ₂ N ₃ O ₃	[1]
Molecular Weight	412.30 g/mol	[1]
Appearance	White to off-white solid	[2]
Purity	≥98% (as specified by most suppliers)	
Solubility	Soluble in most organic solvents. Water solubility is low.	[3]
Storage Conditions	Store at -20°C for long-term stability.	[2]

Mechanism of Action: Inhibition of Fungal Ergosterol Biosynthesis

Difenoconazole, the non-labeled analogue of **Difenoconazole-d6**, is a triazole fungicide that acts as a potent inhibitor of sterol 14 α -demethylase, a key enzyme in the fungal ergosterol biosynthesis pathway.[1] Ergosterol is a vital component of fungal cell membranes, analogous to cholesterol in mammalian cells, and is essential for maintaining membrane integrity and function.

By inhibiting 14 α -demethylase, Difenoconazole disrupts the conversion of lanosterol to ergosterol. This leads to an accumulation of toxic methylated sterols and a depletion of ergosterol, ultimately compromising the fungal cell membrane, inhibiting fungal growth, and leading to cell death.





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